

Technical Guide: Chemical Structure & Synthesis of Boc-Hcy-OMe Derivatives

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Compound of Interest

Compound Name: *Boc-Hcy(1)-OMe.Boc-Hcy(1)-OMe*

Cat. No.: *B13383950*

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Executive Summary

Boc-Hcy-OMe is a protected amino acid derivative used primarily as a building block in the synthesis of peptide mimetics, stapled peptides, and sulfur-containing drug candidates. It is the methyl ester of

-Boc-homocysteine.

Unlike its lower homolog Cysteine (Cys), Homocysteine (Hcy) possesses an extra methylene group (

) in the side chain. This extension alters the spatial geometry of disulfide bridges and allows for unique "thiol-ene" click chemistry applications.

Core Chemical Identity

Property	Specification
Systematic Name	Methyl (2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-sulfanylbutoanoate
Common Name	Boc-L-homocysteine methyl ester
Molecular Formula	
Molecular Weight	249.33 g/mol
Chirality	L-isomer (2S)
Key Functional Groups	Carbamate (Boc), Ester (Methyl), Thiol (Primary)

Structural Elucidation

The molecule consists of three distinct domains, each serving a specific function in synthetic chemistry.

A. The N-Terminal Protection (Boc)

The tert-butyloxycarbonyl (Boc) group protects the

-amine.

- **Function:** Prevents polymerization during side-chain modifications or C-terminal activation.
- **Deprotection:** Acid labile. Removed efficiently with Trifluoroacetic acid (TFA) or HCl in Dioxane.
- **Stability:** Stable to basic conditions and nucleophiles, making it compatible with the methyl ester moiety.

B. The C-Terminal Modification (OMe)

The methyl ester protects the carboxylic acid.

- **Function:** Masks the acidic proton, increasing lipophilicity and preventing salt formation.

- Reactivity: Can be hydrolyzed to the free acid (LiOH/MeOH) or converted to an amide/hydrazide.

C. The Side Chain (Hcy vs. Cys)

The critical distinction of this molecule is the

-thiol group:

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- Comparison: Cysteine has a

-thiol (

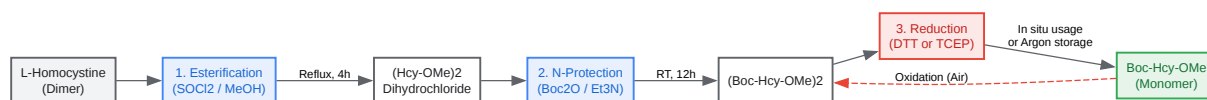
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- Implication: The Hcy thiol is more nucleophilic and less acidic than Cys due to the inductive effect of the extra methylene group. However, it is highly prone to:
 - Oxidation: Rapidly forms the disulfide dimer (Boc-Hcy-OMe)
- .
- Thiolactonization: Under acidic conditions, the free amine can attack the ester to form the cyclic homocysteine thiolactone (HTL). Note: The Boc group prevents this intramolecular cyclization.

Synthetic Protocol (Self-Validating)

Objective: Synthesis of Boc-Hcy-OMe from L-Homocystine. Rationale: Starting from the disulfide dimer (L-Homocystine) is superior to using Homocysteine thiolactone because it avoids racemization and allows for controlled reduction at the final step to yield the free thiol.

Workflow Diagram



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Figure 1: Synthetic route from L-Homocystine to Boc-Hcy-OMe via the disulfide intermediate.

Detailed Methodology

Step 1: Esterification

- Suspend L-Homocystine (10 mmol) in dry Methanol (50 mL) at 0°C.
- Dropwise add Thionyl Chloride (, 25 mmol). Caution: Exothermic.
- Reflux for 4 hours. The solution will become clear.
- Concentrate in vacuo to yield (Hcy-OMe)₂ as a white solid.

Step 2: Boc Protection

- Dissolve the ester salt from Step 1 in DCM/DMF (1:1).
- Add Triethylamine (TEA, 4.5 eq) to neutralize the salt.
- Add Di-tert-butyl dicarbonate (, 2.2 eq).
- Stir at Room Temperature (RT) for 12 hours.
- Workup: Wash with 1N HCl, sat. , and Brine. Dry over

- Result:(Boc-Hcy-OMe)

(Disulfide). This intermediate is stable and can be stored.

Step 3: Reduction (Generating the Target)

Critique: Storing the free thiol Boc-Hcy-OMe is risky due to oxidation. It is best generated immediately prior to use.

- Dissolve (Boc-Hcy-OMe)

in degassed THF/Water.

- Add TCEP

HCl (Tris(2-carboxyethyl)phosphine, 1.2 eq relative to disulfide).

- Stir for 1 hour under Argon.
- Verification: Monitor by TLC (Ellman's reagent stain will show a yellow spot for free SH).

Critical Handling: The "Sulfur Problem"

If the notation Boc-Hcy(1)-OMe implies a protecting group at position (1), the stability profile changes drastically.

Scenario A: (1) = H (Free Thiol)

- Risk: High.
- Behavior: Will oxidize to the dimer in air within hours.
- Storage: Must be stored at -20°C under Argon.

Scenario B: (1) = Protecting Group (e.g., Trt, Acn)

If the user intends to isolate a stable building block, the sulfur must be protected.

- Trityl (Trt):Boc-Hcy(Trt)-OMe. Acid labile. Removed with TFA/TIPS.

- Acetamidomethyl (Acm):Boc-Hcy(Acm)-OMe. Stable to acid. Removed with Iodine ().

Stability Data Comparison

Derivative	State	Shelf Life (RT)	Oxidation Risk
Boc-Hcy-OMe	Oil/Low melt solid	< 24 Hours	Critical
(Boc-Hcy-OMe)	White Solid	> 2 Years	None (Already oxidized)
Boc-Hcy(Trt)-OMe	White Solid	> 1 Year	Low

Applications in Drug Development

Native Chemical Ligation (NCL)

Boc-Hcy-OMe derivatives are precursors to thiolactones used in NCL. The Hcy residue can be converted to Cys post-ligation via methylation and S-to-N acyl shift, or used to create "homocysteine-stapled" peptides which have different pharmacokinetic profiles than cysteine staples.

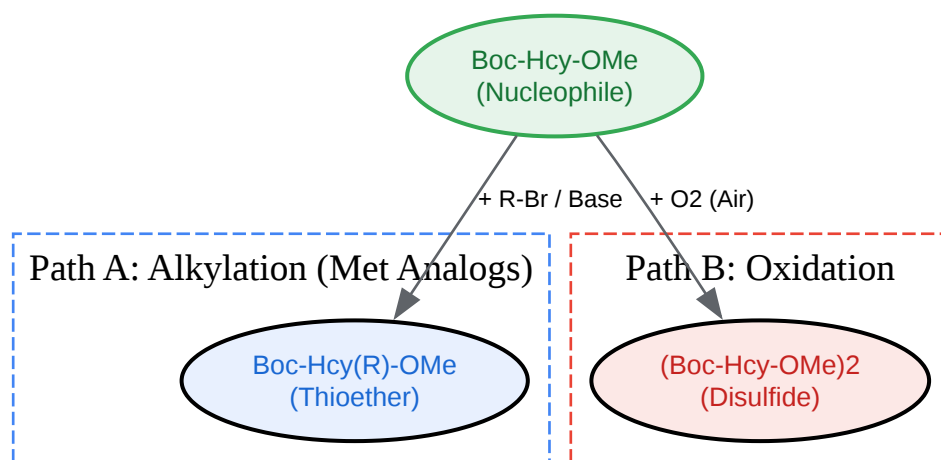
Methionine Surrogates

Boc-Hcy-OMe is the direct precursor to unnatural Methionine analogs. Alkylation of the thiol with various alkyl halides (

) generates Boc-Met(R)-OMe.

- Application: Creating metabolic probes or photo-crosslinking amino acids.

Reaction Pathway: Alkylation



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Figure 2: Divergent reactivity of the homocysteine thiol.

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